

Application Notes: Dyeing Polyamide Fibers with C.I. Disperse Yellow 54

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Compound of Interest

Compound Name: *Disperse yellow 54*

Cat. No.: *B3429582*

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Introduction

Disperse Yellow 54 (C.I. 47020) is a non-ionic disperse dye with low water solubility, making it suitable for dyeing hydrophobic synthetic fibers such as polyester and polyamide (nylon).^{[1][2]} For polyamide fibers, which possess both amine (-NH₂) and carboxyl (-COOH) end groups, dyeing can be achieved with various dye classes, including acid and disperse dyes.^{[3][4]} Disperse dyes are particularly effective for polyamide as they offer good coverage of fiber irregularities (burriness), simple dyeing procedures, and good light fastness.^[3] The dyeing mechanism relies on the diffusion of finely dispersed dye particles from the aqueous dyebath into the amorphous regions of the polyamide fibers at elevated temperatures.^{[5][6]} This process is governed by factors such as temperature, pH, time, and the use of auxiliary chemicals like dispersing agents to ensure a stable dye dispersion and uniform coloration.^{[5][7]}

This document provides a detailed protocol for the exhaust dyeing of polyamide fibers with **Disperse Yellow 54**.

Data Presentation: Key Dyeing Parameters

The following table summarizes the recommended starting parameters for the exhaust dyeing of polyamide fibers with **Disperse Yellow 54**. These values may require optimization based on the specific polyamide substrate (e.g., Nylon 6 vs. Nylon 6,6), desired shade depth, and equipment used.

Parameter	Recommended Value/Range	Purpose
Pre-treatment		
Scouring Temperature	60-70 °C	To remove oils, waxes, and sizes from the fiber.
Scouring Time	20-30 minutes	Ensures thorough cleaning for level dyeing.
Dyeing		
Disperse Yellow 54	0.5 - 2.0% (on weight of fiber, ofwf)	Dye concentration, adjusted for desired shade depth.
Liquor Ratio	10:1 to 20:1	Ratio of the volume of dye liquor to the weight of the fabric.
pH	4.5 - 5.5	A slightly acidic medium is optimal for disperse dyeing of polyamide. ^[5]
Dispersing Agent	0.5 - 1.0 g/L	Prevents aggregation of dye particles and ensures a stable dispersion. ^[7]
Leveling Agent	0.5 - 1.0 g/L	Promotes even dye uptake and migration to cover potential barriness. ^[3]
Initial Temperature	40 - 45 °C	Starting temperature for the dyeing process. ^[8]
Temperature Ramp Rate	1 - 2 °C / minute	Gradual temperature increase to ensure even dye absorption. ^[7]
Final Dyeing Temperature	98 - 105 °C	Optimal temperature for dye diffusion into polyamide fibers.

Holding Time at Tmax	30 - 60 minutes	Time required for dye penetration and fixation at the final temperature. [5]
<hr/>		
Post-treatment		
Reduction Clearing	70 - 80 °C	To remove unfixed surface dye and improve wash fastness.
Caustic Soda (NaOH)	1.0 - 2.0 g/L	Alkalizing agent for the reduction clearing bath.
Sodium Hydrosulfite	1.0 - 2.0 g/L	Reducing agent to destroy unfixed dye.
Clearing Time	15 - 20 minutes	Duration of the reduction clearing process.

Experimental Protocol

This protocol details the exhaust dyeing method for polyamide fibers in a laboratory-scale dyeing apparatus.

1. Materials and Reagents:

- Polyamide fabric (e.g., Nylon 6 or Nylon 6,6)
- C.I. **Disperse Yellow 54** (CAS No: 7576-65-0)[\[9\]](#)[\[10\]](#)
- Anionic dispersing agent
- Leveling agent suitable for polyamide
- Acetic acid (to adjust pH)
- Non-ionic detergent
- Sodium Carbonate (for scouring)
- Caustic Soda (Sodium Hydroxide)

- Sodium Hydrosulfite

- Deionized water

2. Pre-treatment (Scouring):

- Prepare a scouring bath containing 1.0 g/L non-ionic detergent and 1.0 g/L sodium carbonate with a liquor ratio of 20:1.
- Introduce the polyamide fabric into the bath at 40 °C.
- Raise the temperature to 60-70 °C and hold for 20-30 minutes.
- Rinse the fabric thoroughly with warm water, followed by a cold water rinse.

3. Dyebath Preparation:

- Prepare a stock dispersion of **Disperse Yellow 54**. In a separate container, make a paste of the required amount of dye powder with a small amount of water. Add 0.5 - 1.0 g/L of a dispersing agent and stir until a smooth paste is formed. Gradually add warm water (40-50 °C) to the paste while stirring to create a fine dispersion.[5][2]
- Fill the dyeing vessel with the required volume of deionized water for the chosen liquor ratio (e.g., 20:1).
- Add the prepared dye dispersion to the dyebath.
- Add 0.5 - 1.0 g/L of a suitable leveling agent.
- Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.[5]

4. Dyeing Procedure:

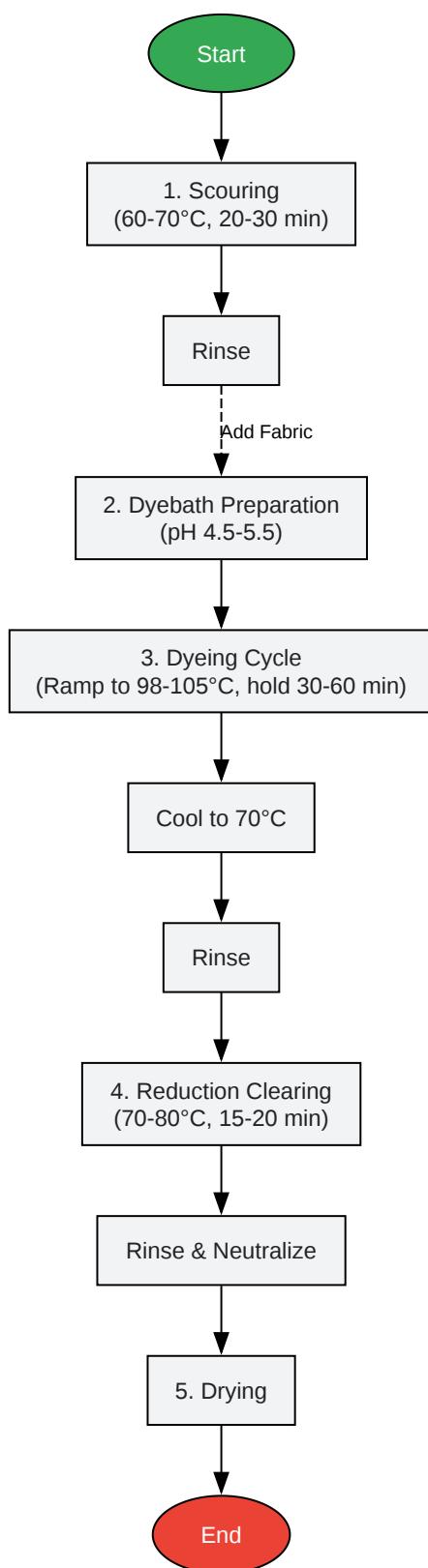
- Introduce the scoured polyamide fabric into the dyebath at a starting temperature of 40-45 °C.[8]
- Run the equipment for 10 minutes to ensure even wetting of the fabric.

- Increase the temperature to the final dyeing temperature of 98-105 °C at a rate of 1-2 °C per minute.
- Hold the temperature at this level for 30-60 minutes, depending on the desired shade depth.
- After the dyeing cycle is complete, cool the dyebath down to 70 °C at a rate of 2 °C per minute.
- Drain the dyebath and rinse the fabric.

5. Post-treatment (Reduction Clearing):

- Prepare a fresh bath at 40 °C with a liquor ratio of 20:1.
- Add 2.0 g/L Caustic Soda and 2.0 g/L Sodium Hydrosulfite to the bath.
- Introduce the dyed fabric into the reduction clearing bath.
- Raise the temperature to 70-80 °C and hold for 15-20 minutes. This step removes any dye particles adhering to the fiber surface, improving wash fastness.
- Drain the bath and rinse the fabric thoroughly with hot water, followed by a cold water rinse to remove residual chemicals.
- Neutralize the fabric in a bath containing 0.5 - 1.0 g/L acetic acid for 5 minutes.
- Perform a final cold water rinse.
- Dry the dyed fabric at a suitable temperature.

Mandatory Visualization

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Caption: Workflow for dyeing polyamide fibers with **Disperse Yellow 54**.

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